

An In-Depth Technical Guide to Salicyl Chlorophosphite (CAS 5381-99-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4H-1,3,2-benzodioxaphosphorin-4-one

Cat. No.: B043517

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Salicyl chlorophosphite, identified by the CAS number 5381-99-7, is a versatile organophosphorus reagent. Also known by its systematic name, **2-Chloro-4H-1,3,2-benzodioxaphosphorin-4-one**, and the synonym SalPCI, this compound serves as a critical building block in various synthetic applications.^{[1][2]} Its utility is particularly pronounced in the fields of agrochemicals, materials science, and pharmaceutical development, where it functions as an efficient phosphitylating agent.^[1] This technical guide provides a comprehensive overview of the core properties, synthetic applications, and safety considerations of Salicyl chlorophosphite, tailored for professionals in research and drug development.

Core Properties of Salicyl Chlorophosphite

Salicyl chlorophosphite is a solid material under standard conditions, with its appearance ranging from white to off-white or even pale yellow.^[1] A summary of its key physical and chemical properties is presented in the tables below for easy reference and comparison.

Table 1: Chemical Identification

Identifier	Value
CAS Number	5381-99-7
Molecular Formula	C ₇ H ₄ ClO ₃ P
Molecular Weight	202.53 g/mol [1]
Synonyms	2-Chloro-4H-1,3,2-benzodioxaphosphorin-4-one, SalPCI, Salicyl phosphorochloridite[1][2]
PubChem ID	237010[1]
MDL Number	MFCD00013353[1][2]

Table 2: Physical and Chemical Properties

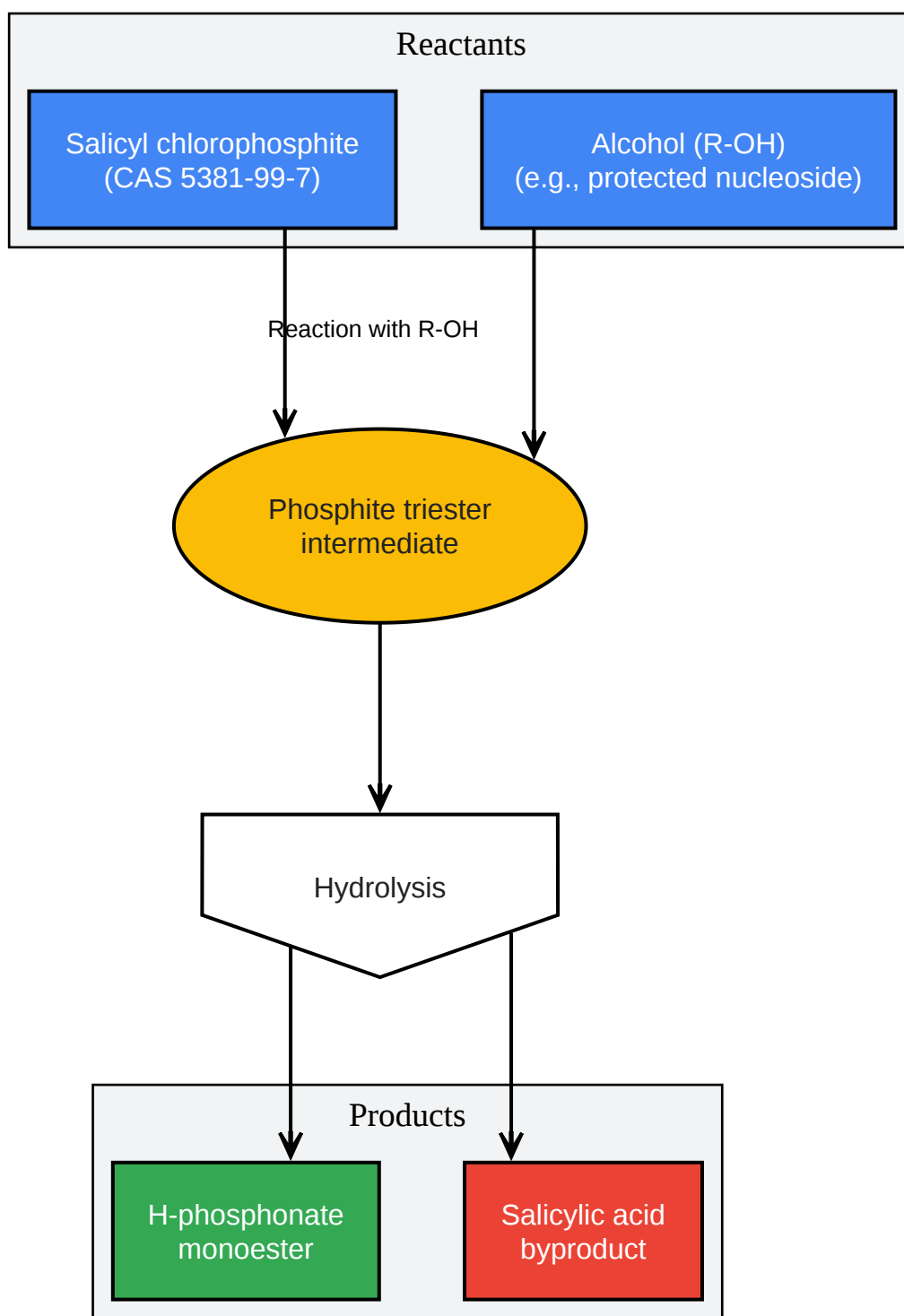
Property	Value
Appearance	White to orange to green powder[1]
Melting Point	36-42 °C[1]
Boiling Point	127-128 °C at 11 mmHg[1][3]
Purity	≥ 97% (Assay by titration)[1]
Solubility	Slightly soluble (4.7 g/L) at 25 °C (calculated)

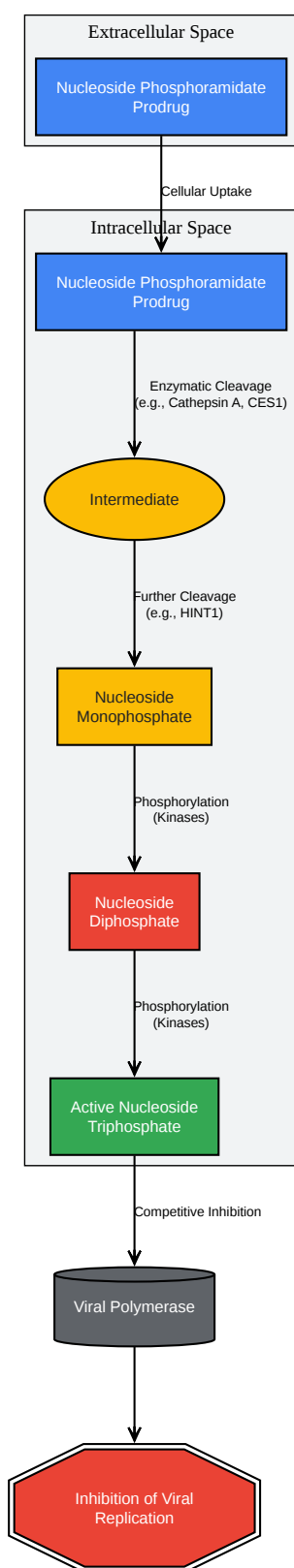
Synthetic Applications

The primary utility of Salicyl chlorophosphite lies in its role as a phosphitylating agent, particularly in the synthesis of H-phosphonates. These intermediates are crucial in the production of modified nucleotides, which are often developed as antiviral or anticancer prodrugs.

General Reaction Scheme: H-Phosphonate Synthesis

Salicyl chlorophosphite reacts readily with alcohols, including protected nucleosides, to form a phosphite triester intermediate. This intermediate is then hydrolyzed to yield the corresponding H-phosphonate monoester. The overall transformation is a key step in the synthesis of nucleotide analogues.





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References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Salicyl Chlorophosphite (CAS 5381-99-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043517#salicyl-chlorophosphite-cas-number-5381-99-7-properties]

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